

Safeguarding Research: Proper Disposal Procedures for MMV-048

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Compound of Interest

Compound Name: Mmv-048

Cat. No.: B609195

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **MMV-048**, a novel aminopyridine-class antimalarial compound. Adherence to these procedural guidelines is critical for maintaining a safe research environment and ensuring regulatory compliance.

Chemical and Physical Properties of MMV-048

A comprehensive understanding of the chemical and physical properties of **MMV-048** is foundational to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₁₈ H ₁₄ F ₃ N ₃ O ₂ S
Molecular Weight	393.38 g/mol
CAS Number	1314883-11-8
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in DMSO, not in water
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.

Step-by-Step Disposal Protocol for MMV-048

The following protocol outlines the necessary steps for the safe disposal of **MMV-048**. This procedure should be performed in accordance with all applicable local, state, and federal regulations.

1. Personal Protective Equipment (PPE): Before handling **MMV-048**, ensure appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

2. Waste Identification and Segregation:

- Solid Waste: Unused or expired **MMV-048** powder, as well as any lab materials grossly contaminated with the solid (e.g., weighing paper, contaminated gloves), should be collected in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **MMV-048** (e.g., in DMSO) should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with

aqueous or other incompatible waste streams.

3. Container Labeling: All waste containers must be accurately labeled with the following information:

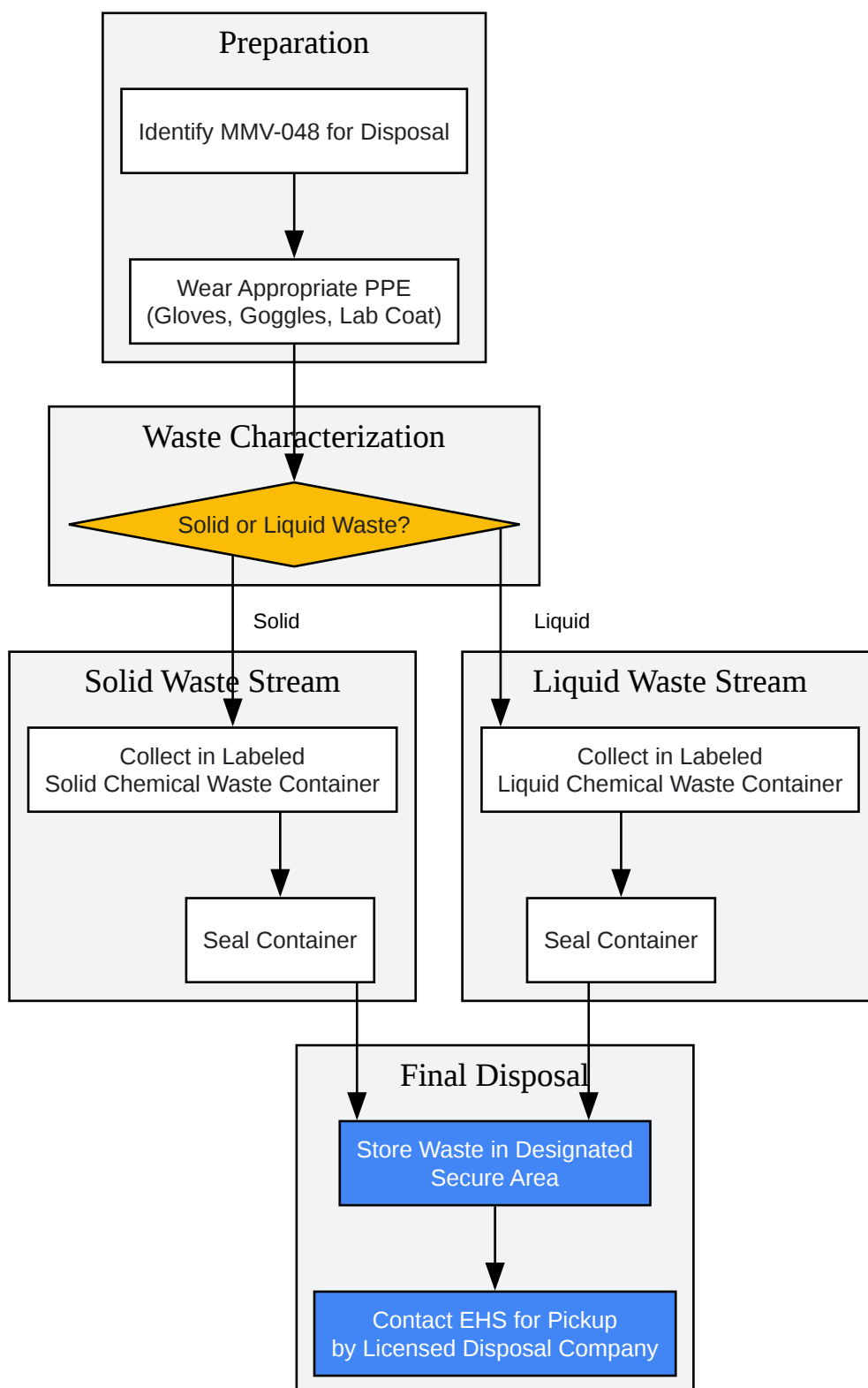
- The words "Hazardous Waste"
- The full chemical name: 5-(4-(methylsulfonyl)phenyl)-6'-(trifluoromethyl)-[3,3'-bipyridin]-2-amine (**MMV-048**)
- The concentration of the waste, if applicable
- The date the waste was first added to the container

4. Storage of Waste: Store waste containers in a designated, secure area away from incompatible materials. The storage area should be cool, dry, and well-ventilated.

5. Professional Disposal: **MMV-048** waste must be disposed of through a licensed hazardous waste disposal company.^{[1][2]} Do not dispose of **MMV-048** down the drain or in regular trash. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.

MMV-048 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **MMV-048**.



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Caption: Workflow for the proper disposal of **MMV-048**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **MMV-048**, fostering a secure research environment and upholding the highest standards of laboratory safety.

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References

- 1. chemscene.com [chemscene.com]
- 2. MMV390048|1314883-11-8|MSDS [dcchemicals.com]
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